

safety and handling of 4-(3-Hydroxyphenoxy)benzoic acid

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Compound of Interest

Compound Name: 4-(3-Hydroxyphenoxy)benzoic acid

Cat. No.: B1581726

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An In-Depth Technical Guide to the Safe Handling of **4-(3-Hydroxyphenoxy)benzoic Acid**

Introduction

4-(3-Hydroxyphenoxy)benzoic acid is an aromatic ether and carboxylic acid derivative that serves as a valuable building block in medicinal chemistry and materials science. Its structural motifs are pertinent to the development of novel therapeutic agents and functional polymers. For professionals in research and drug development, understanding its chemical properties and associated hazards is paramount. Mishandling not only poses a direct risk to laboratory personnel but can also compromise experimental integrity and reproducibility.

This guide provides a comprehensive framework for the safe handling, storage, and disposal of **4-(3-Hydroxyphenoxy)benzoic acid**. It is structured from the perspective of a senior application scientist, moving beyond mere procedural lists to explain the scientific rationale behind each safety recommendation. The protocols herein are designed as self-validating systems to foster a proactive safety culture and ensure the well-being of researchers.

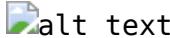
Chemical and Physical Identity

Proper identification is the foundational step in chemical safety. Misidentification of isomers, such as 3-(4-hydroxyphenoxy)benzoic acid, could lead to the misapplication of safety data. The key identifiers and properties for **4-(3-Hydroxyphenoxy)benzoic acid** are summarized below.

Property	Value	Source
IUPAC Name	4-(3-hydroxyphenoxy)benzoic acid	[1]
CAS Number	56183-35-8	[1]
Molecular Formula	C ₁₃ H ₁₀ O ₄	[1]
Molecular Weight	230.22 g/mol	[1] [2]
Physical Form	Solid	
InChI Key	DEDKCEDXZJIDKZ-UHFFFAOYSA-N	[1]

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **4-(3-Hydroxyphenoxy)benzoic acid** is classified with specific hazards that dictate its handling procedures. The classification is based on data submitted to the European Chemicals Agency (ECHA).[\[1\]](#)

GHS Element	Classification	Rationale and Implication
Pictogram	 alt text (GHS07)	Indicates that the substance may cause less severe hazards, such as irritation or acute toxicity.
Signal Word	Warning	Denotes a lower level of hazard severity compared to "Danger". ^[1]
Hazard Statements	H302: Harmful if swallowed H319: Causes serious eye irritation	H302 signifies that ingestion of relatively small quantities can cause significant toxic effects. [1] This necessitates strict hygiene measures to prevent accidental ingestion. ^[3] H319 indicates a risk of significant, though reversible, eye damage upon contact. ^[1] This makes mandatory eye protection a critical control measure.
Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/eye protection/face protection. P301+P317: IF SWALLOWED: Get medical help. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P317: If eye irritation persists: Get medical help. P501: Dispose of	These statements provide the essential framework for risk mitigation, covering prevention, response, and disposal. ^[1]

contents/container to an approved waste disposal plant.

Toxicological Profile

The toxicological data for **4-(3-Hydroxyphenoxy)benzoic acid** is limited, with the GHS classification being the primary source of hazard information.

- Acute Toxicity: The classification of Acute Toxicity 4 (Oral) and the H302 statement indicate that the compound is harmful if ingested.[\[1\]](#) While no specific LD50 value is readily available for this isomer, the classification itself serves as a sufficient warning for stringent handling protocols.
- Eye Irritation: Classified as Eye Irritant 2, the compound can cause serious irritation upon direct contact.[\[1\]](#) This is a common hazard for acidic, dusty powders which can cause mechanical and chemical irritation.
- Skin Irritation: While not officially classified as a skin irritant under GHS for this specific CAS number, general best practices for handling aromatic carboxylic acids involve avoiding all skin contact.[\[4\]](#)
- Carcinogenicity & Mutagenicity: There is no data to suggest that this compound is carcinogenic or mutagenic. For the related compound 4-hydroxybenzoic acid, no component is identified as a probable, possible, or confirmed human carcinogen by IARC.

Standard Operating Procedure (SOP) for Safe Handling

A systematic approach is crucial to minimize exposure. The following protocol outlines the necessary engineering controls, personal protective equipment, and procedural steps for handling **4-(3-Hydroxyphenoxy)benzoic acid** powder.

Engineering Controls

The primary line of defense is to control hazards at the source.

- Fume Hood: All weighing and solution preparation activities must be conducted inside a certified chemical fume hood.^[5] This is crucial to contain the fine powder, preventing inhalation and contamination of the general lab environment.
- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.^[6]

Personal Protective Equipment (PPE)

PPE serves as the final barrier between the researcher and the chemical.

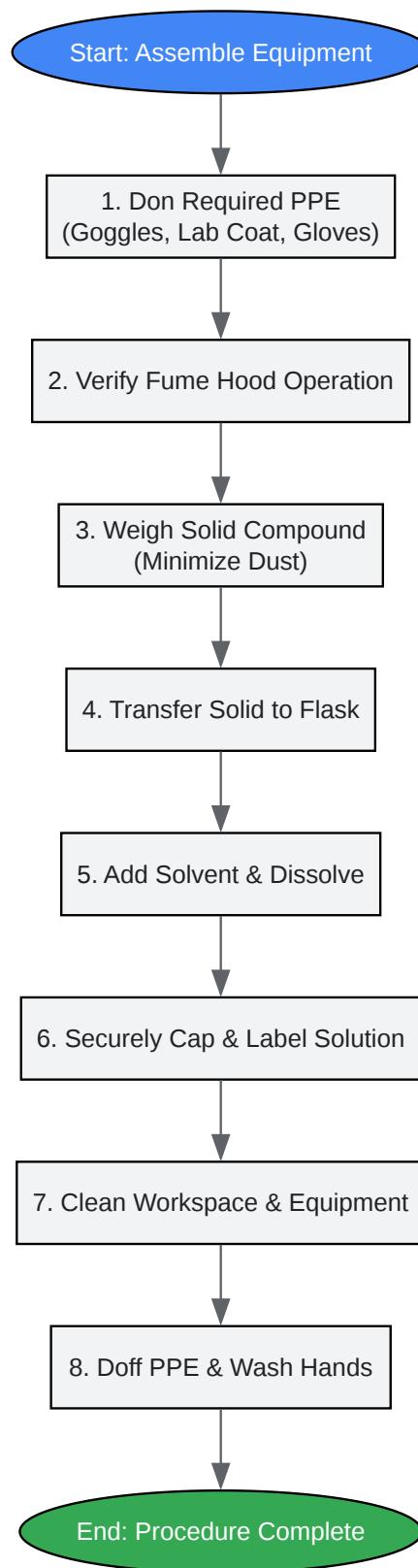
- Eye Protection: Wear chemical safety goggles with side shields conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.^[6] This is non-negotiable due to the H319 "Causes serious eye irritation" classification.
- Hand Protection: Wear chemical-resistant nitrile gloves. Inspect gloves for any signs of degradation or puncture before each use.^{[4][7]} Use proper glove removal technique to avoid contaminating your skin.^[8]
- Body Protection: A full-sleeved laboratory coat is mandatory to protect skin and clothing from potential contamination.^{[4][7]}
- Respiratory Protection: Under normal conditions within a functioning fume hood, respiratory protection is not required. However, if a significant aerosol or dust is generated, or if engineering controls fail, a NIOSH/MSHA-approved respirator should be used.^{[6][8]}

Experimental Protocol: Weighing and Solution Preparation

This protocol is designed to prevent dust generation and cross-contamination.

- Preparation: Before bringing the chemical into the fume hood, decontaminate the work surface and gather all necessary equipment (spatula, weigh boat, receiving flask, solvent, etc.).
- Verify Engineering Controls: Confirm that the fume hood is operational by checking the airflow monitor. Keep the sash at the lowest practical height.

- Don PPE: Wear the required PPE as detailed in Section 4.2.
- Handling the Solid:
 - Place the stock container of **4-(3-Hydroxyphenoxy)benzoic acid** in the fume hood.
 - Open the container slowly to avoid creating a plume of dust.
 - Use a clean spatula to carefully transfer the desired amount of powder to a weigh boat on a tared analytical balance. Perform this action gently and close to the balance pan to minimize dust travel.
 - Close the stock container immediately after dispensing.
- Solubilization:
 - Carefully transfer the weighed solid into the receiving flask.
 - Use a funnel if the flask opening is narrow.
 - Add the desired solvent to the weigh boat to rinse any residual powder into the flask, ensuring an accurate transfer.
 - Add the remaining solvent to the flask and seal it before agitation or sonication.
- Cleanup and Doffing:
 - Wipe down the spatula and work surface with a damp cloth. Dispose of the weigh boat and cloth in the designated solid chemical waste container.
 - Remove gloves and dispose of them, followed by washing hands thoroughly with soap and water.



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Caption: Workflow for handling **4-(3-Hydroxyphenoxy)benzoic acid**.

Storage and Incompatibility

Proper storage is essential for maintaining chemical stability and preventing hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [6][9] The designated storage class is 11 for combustible solids. Keep away from heat and sources of ignition.
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[9] Aromatic acids can react exothermically with bases and may be oxidized by strong oxidizing agents, potentially leading to thermal decomposition.

Emergency Procedures

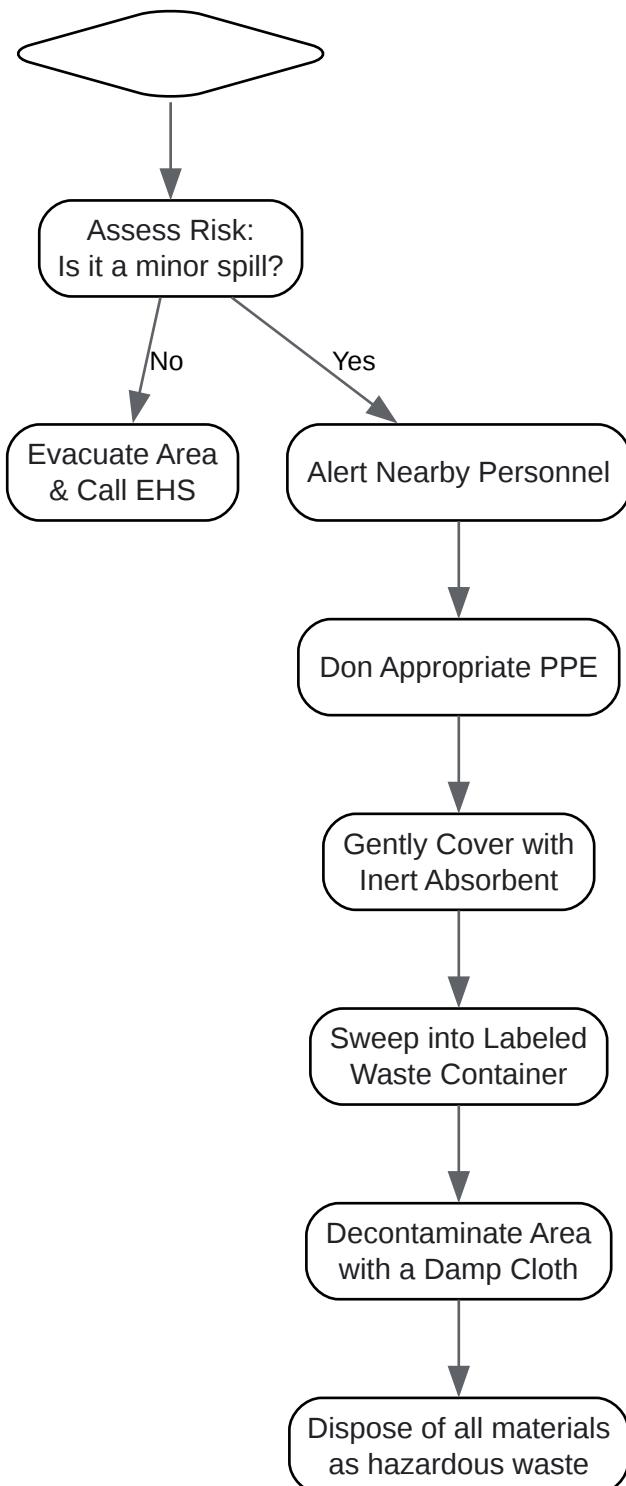
Preparedness is key to mitigating the impact of an accidental exposure or spill.

Spill Response

Prompt and correct action can prevent a minor incident from escalating.

- Assess the Situation: Evaluate the size of the spill. For a small spill (a few grams), laboratory personnel can manage the cleanup. For a large spill, evacuate the area and contact the institution's Environmental Health & Safety (EHS) department.
- Alert Personnel: Notify others in the immediate area.
- Control and Contain: Prevent the powder from becoming airborne. Do not use a dry brush for cleanup.
- Cleanup:
 - Gently cover the spill with an inert absorbent material like vermiculite or sand to prevent aerosolization.[6]
 - Carefully sweep the material into a designated chemical waste container.[10]

- Decontaminate the area with a damp cloth, and dispose of all cleanup materials as hazardous waste.
- Post-Cleanup: Wash hands thoroughly and report the incident to the laboratory supervisor.



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Caption: Decision workflow for a solid chemical spill.

First Aid Measures

In the event of exposure, immediate action is required.

Exposure Route	First Aid Procedure	Source
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.	[9][10]
Skin Contact	Remove all contaminated clothing. Wash the affected area thoroughly with soap and water. If irritation develops or persists, seek medical attention.	[4][9]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. If the person is conscious, have them drink one or two glasses of water. Call a physician or poison control center immediately.	[10]
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek medical attention.	[9][10]

Waste Disposal

All materials contaminated with **4-(3-Hydroxyphenoxy)benzoic acid**, including unused product, must be treated as hazardous waste.

- Containers: Collect waste in clearly labeled, sealed, and appropriate containers.

- Regulations: Disposal must be carried out by a licensed waste disposal company in strict accordance with all federal, state, and local environmental regulations.[6][11] Do not dispose of down the drain or in general trash.

Conclusion

While **4-(3-Hydroxyphenoxy)benzoic acid** presents defined hazards, particularly acute oral toxicity and serious eye irritation, these risks can be effectively managed through a combination of robust engineering controls, consistent use of appropriate PPE, and adherence to systematic handling protocols. By understanding the rationale behind each safety measure, researchers can foster an environment where scientific advancement and personal safety are mutually reinforcing.

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